Application Notes and Protocols for NAI-N3 icSHAPE Sequencing Library Preparation

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Compound of Interest

Compound Name:	*NAI-N3*
CAS No.:	*1612756-29-2*
Cat. No.:	*B1144855*

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These application notes provide a detailed protocol for performing in vivo click selective 2'-hydroxyl acylation and profiling experiment (icSHAPE) using the **NAI-N3** probe to analyze RNA secondary structure transcriptome-wide. The described methodology is essential for researchers investigating RNA structure's role in gene regulation, RNA-protein interactions, and the development of RNA-targeted therapeutics.

Introduction

icSHAPE is a powerful technique that captures the secondary structure of RNA molecules at single-nucleotide resolution within living cells.[1][2][3] The method utilizes the chemical probe **NAI-N3** (2-(azidomethyl)-3-pyridinyl]-1H-imidazol-1-ylmethanone), which selectively acylates the 2'-hydroxyl group of flexible, single-stranded RNA nucleotides.[4][5][6] The incorporated azide group on **NAI-N3** allows for the "clickable" attachment of a biotin moiety, enabling the specific enrichment of modified RNA fragments.[7][8][9] Subsequent reverse transcription is blocked at the site of modification, generating cDNA fragments of varying lengths. Deep sequencing of these fragments and computational analysis reveal the flexibility of each

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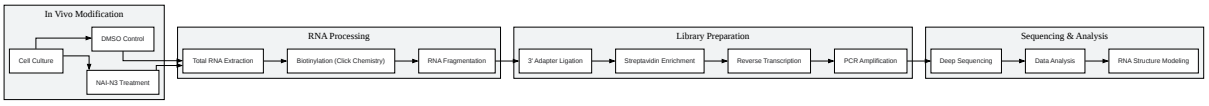
nucleotide, providing a comprehensive map of RNA secondary structures across the transcriptome.[1][2] This method offers a significant improvement in signal-to-noise ratio compared to other SHAPE-based techniques by enriching for structurally informative molecules.[1][10]

The ability to compare in vivo and in vitro icSHAPE measurements allows for the identification of RNA-protein binding sites and the influence of the cellular environment on RNA structure.[1][7][11] This protocol has been successfully applied in various cell types, including mammalian, yeast, and bacterial cells.[1][5]

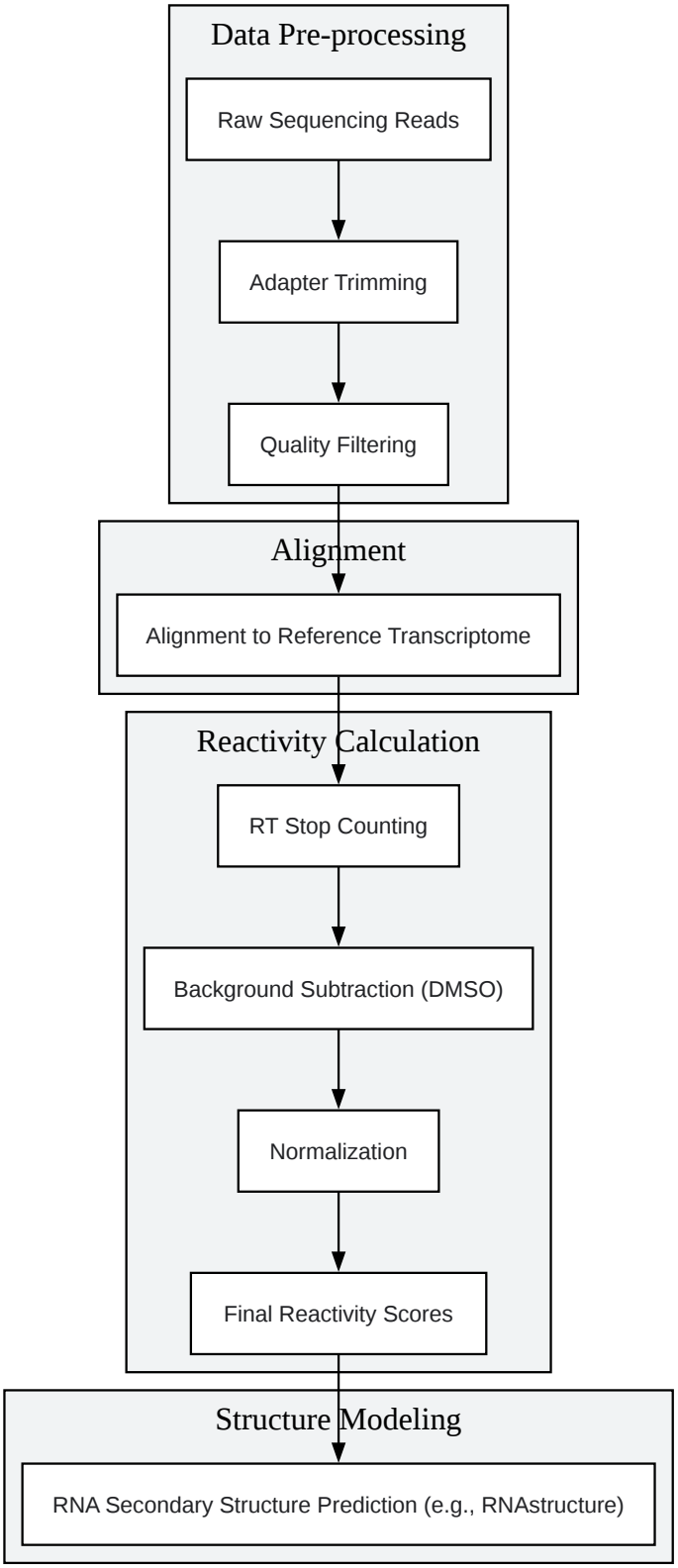
Experimental Workflow

The overall experimental workflow for **NAI-N3** icSHAPE sequencing is depicted below. The process begins with the treatment of living cells with the **NAI-N3** probe, followed by a series of biochemical steps to prepare the RNA for sequencing and subsequent data analysis to determine RNA secondary structures.

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